

Foundational Research on TRPML Channel Inhibitors: A Technical Guide

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Compound of Interest

Compound Name: ML-SI1

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This in-depth technical guide delves into the core foundational research on Transient Receptor Potential Mucolipin (TRPML) channel inhibitors. TRPML channels, comprising TRPML1, TRPML2, and TRPML3, are crucial cation channels primarily located on the membranes of late endosomes and lysosomes. Their roles in regulating lysosomal calcium homeostasis, autophagy, and other cellular processes have made them attractive therapeutic targets for a range of diseases, including lysosomal storage disorders and neurodegenerative diseases. This guide provides a comprehensive overview of the key inhibitors, detailed experimental protocols for their characterization, and visualizations of the associated signaling pathways and experimental workflows.

Quantitative Data on TRPML Channel Inhibitors

The following tables summarize the quantitative data for various TRPML channel inhibitors, providing a comparative overview of their potency and selectivity.

Table 1: Pharmacological Profile of ML-SI Series Inhibitors

Compound	Target Isoform(s)	Assay Type	IC50 Value (μM)	Notes	Reference(s)
ML-SI1	TRPML1	Calcium Imaging	15	Racemic mixture of inseparable diastereomers. Also shows weak inhibition of TRPML2.	[1]
ML-SI3 (mixture)	TRPML1, TRPML2	Not Specified	4.7 (TRPML1), 1.7 (TRPML2)	Mixture of cis/trans isomers.	[2][3][4]
(-)-trans-ML-SI3	TRPML1, TRPML2, TRPML3	Not Specified	1.6 (TRPML1), 2.3 (TRPML2), 12.5 (TRPML3)	The (-)-enantiomer is a more potent and selective inhibitor of TRPML1 and TRPML2.	[4]
(+)-trans-ML-SI3	TRPML1	Not Specified	5.9	Acts as an activator of TRPML2 and TRPML3.	[4]
(1R,2R)-ML-SI3	TRPML1, TRPML2, TRPML3	Not Specified	1.6 (TRPML1), 2.3 (TRPML2), 12.5 (TRPML3)	Isomer of ML-SI3.	[4][5]
(1S,2S)-ML-SI3	TRPML1	Not Specified	5.9	Isomer of ML-SI3; activator of TRPML2	[4][5]

(EC50=2.7
μM) and
TRPML3
(EC50=10.8
μM).

(rel)-ML-SI3	TRPML1, TRPML3	Not Specified	3.1 (TRPML1), 28.5 (TRPML3)	One of the active ingredients of ML-SI3; potent activator of TRPML2 (EC50=3.3 μM).	[4] [5]
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ML-SI3	TRPML1	Whole-cell Patch Clamp	3.9	Competitive inhibitor against the agonist ML- SA1.	[6]
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Table 2: Pharmacological Profile of Other TRPML Channel Inhibitors

Compound	Target Isoform(s)	Assay Type	IC50 Value (μM)	Notes	Reference(s)
Salinomycin	TRPML1	Whole-lysosomal Patch Clamp	3.45 ± 0.62	Dose-dependent inhibition of TRPML1 currents in HEK293T cells expressing GFP-TRPML1.	[7]
Verapamil	TRPML1	Not Specified	-	A known L-type calcium channel blocker that also inhibits TRPML1. Specific IC50 for TRPML1 is not well-defined in the provided context.	[8]
Genistein	Not specified for TRPML	Cell Viability (MTT assay)	14.5	A multi-targeted tyrosine kinase inhibitor with demonstrated anticancer effects. Its direct inhibitory concentration on TRPML	[9][10]

channels
requires
further
specific
investigation.

Experimental Protocols

This section provides detailed methodologies for key experiments cited in the foundational research of TRPML channel inhibitors.

Endo-lysosomal Patch Clamp

This technique allows for the direct electrophysiological recording of ion channel activity on the membranes of enlarged endo-lysosomes.

Materials:

- Cell line expressing the TRPML channel of interest (e.g., HEK293T)
- Poly-L-lysine coated coverslips
- Vacuolin-1
- Neutral Red dye
- Patch clamp rig with amplifier and data acquisition system
- Glass micropipettes
- Intracellular and extracellular recording solutions

Procedure:

- Cell Preparation:
 - Seed cells at high density onto poly-L-lysine coated coverslips.

- Treat cells overnight with 1 μ M Vacuolin-1 to induce the enlargement of lysosomes[11][12].
- Visualization and Extraction of Lysosomes:
 - Incubate the coverslip with Neutral Red dye to stain acidic compartments, aiding in the visualization of lysosomes[11].
 - Scan the coverslip under a microscope to identify a large lysosome near the edge of a cell.
 - Use a sharp glass micropipette to carefully rupture the cell membrane near the selected lysosome.
 - Gently push the lysosome out of the cell[13].
- Patch Clamp Recording:
 - Using a fresh, fire-polished micropipette filled with the appropriate intracellular solution, approach the isolated lysosome.
 - Form a high-resistance seal (Giga-seal) between the pipette tip and the lysosomal membrane.
 - Apply a brief voltage pulse ("zap") to rupture the membrane patch under the pipette, achieving the whole-lysosome configuration. This is confirmed by the diffusion of the Neutral Red dye from the lysosome into the pipette[13].
 - Record channel currents in response to voltage commands and the application of test compounds (inhibitors) to the bath solution.

High-Throughput Calcium Imaging for Inhibitor Screening

This cell-based assay is used to screen for modulators of TRPML channels by measuring changes in intracellular calcium concentration using a fluorescent indicator.

Materials:

- HEK293 cells stably or transiently expressing the TRPML channel of interest
- 96-well or 384-well black-walled, clear-bottom microplates
- Poly-L-ornithine
- Fluorescent calcium indicator dye (e.g., Fluo-4 AM, Fluo-8)
- Pluronic F-127
- Assay buffer (e.g., HBSS with 20 mM HEPES)
- TRPML channel agonist (e.g., ML-SA1)
- Test compounds (potential inhibitors)
- Fluorescence microplate reader with automated liquid handling (e.g., FlexStation 3)

Procedure:

- Cell Plating:
 - Coat the microplate wells with poly-L-ornithine.
 - Seed the cells into the wells and incubate for 24-48 hours to allow for attachment and expression of the channel^[2].
- Dye Loading:
 - Prepare a dye loading solution containing the fluorescent calcium indicator, Pluronic F-127 (to aid dye dispersal), and assay buffer.
 - Wash the cells with assay buffer and then incubate with the dye loading solution for a specified time (e.g., 30-60 minutes) at 37°C^[2].
- Assay Protocol:
 - Wash the cells to remove excess dye.

- Place the plate in the fluorescence microplate reader.
- Establish a stable baseline fluorescence reading for each well.
- Add the test compounds (potential inhibitors) at various concentrations to the wells and incubate for a defined period.
- Add a known TRPML channel agonist to stimulate calcium influx.
- Record the fluorescence signal over time. A decrease in the agonist-induced fluorescence signal in the presence of a test compound indicates inhibition of the TRPML channel[2].
- Data Analysis:
 - Calculate the change in fluorescence (ΔF) from baseline.
 - Plot the percentage of inhibition against the concentration of the test compound to determine the IC50 value[2].

Lysosomal Exocytosis Assay (β -Hexosaminidase Release)

This assay measures the release of the lysosomal enzyme β -hexosaminidase into the extracellular medium as an indicator of lysosomal exocytosis, which can be modulated by TRPML channel activity.

Materials:

- Cell line of interest (e.g., HK-2 renal epithelial cells)
- Culture media
- TRPML1 agonist (e.g., ML-SA1)
- Test compounds (potential inhibitors)
- Sodium citrate-phosphate buffer (pH 4.5)

- 4-methyl-umbelliferyl-N-acetyl- β -D-glucosaminide (MUG), a substrate for β -hexosaminidase
- Glycine-carbonate stop buffer (pH 10.5)
- Fluorometer

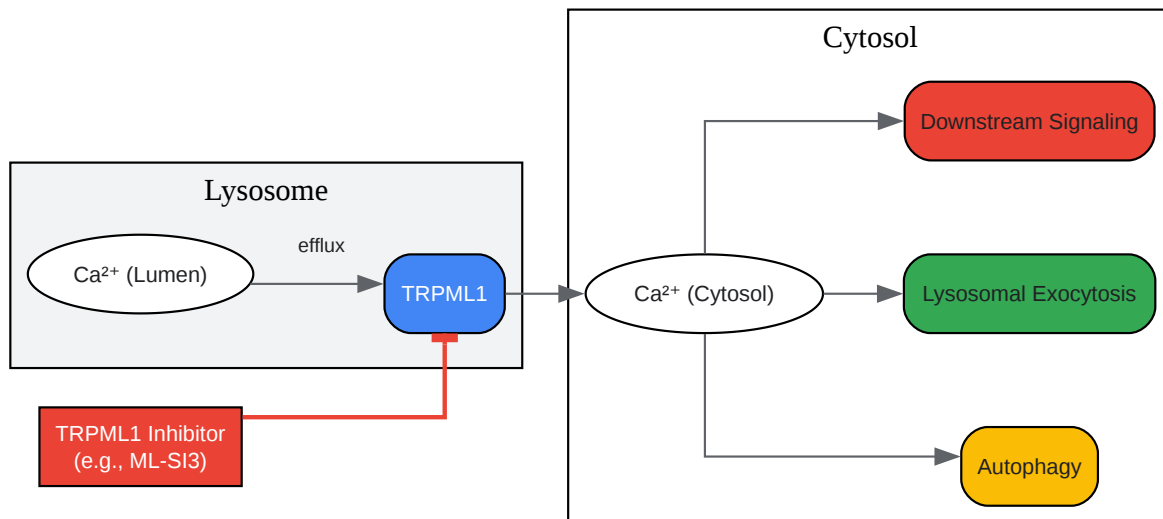
Procedure:

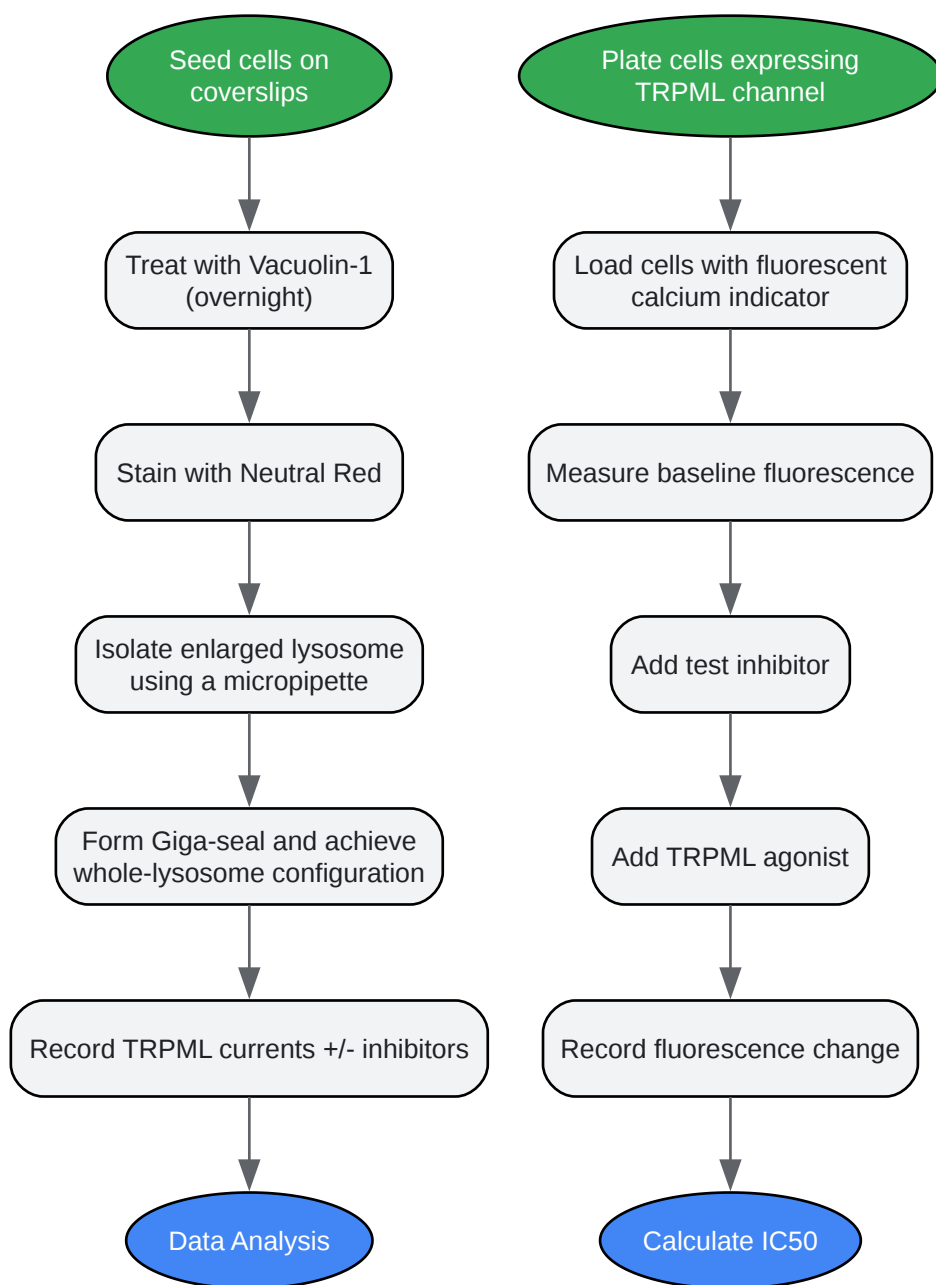
- Cell Treatment:
 - Culture cells to the desired confluency.
 - Treat the cells with the test compounds (inhibitors) for a specified period.
 - Stimulate lysosomal exocytosis by treating the cells with a TRPML1 agonist (e.g., 10 μ M ML-SA1) for a short duration (e.g., 30 minutes)[14].
- Sample Collection:
 - Collect the culture media from each well.
 - Centrifuge the media to remove dead cells and debris[14].
- Enzyme Activity Measurement:
 - Dilute the culture supernatant with sodium citrate-phosphate buffer.
 - Incubate the diluted supernatant with the MUG substrate. The β -hexosaminidase in the supernatant will cleave the substrate, releasing a fluorescent product (4-methylumbelliferone).
 - Stop the reaction by adding the glycine-carbonate buffer.
 - Measure the fluorescence of the product using a fluorometer[14][15].
- Data Analysis:
 - Quantify the amount of β -hexosaminidase released by comparing the fluorescence values to a standard curve.

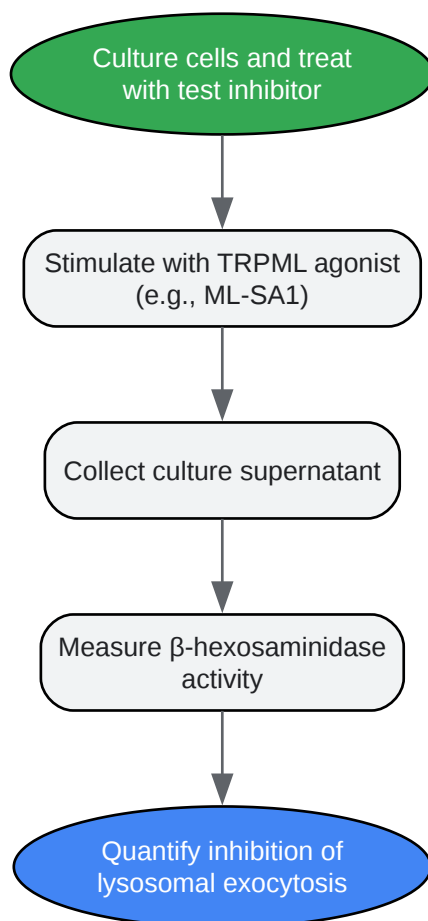
- A decrease in agonist-induced β -hexosaminidase release in the presence of a test compound indicates inhibition of TRPML1-mediated lysosomal exocytosis.

Visualizations: Signaling Pathways and Experimental Workflows

The following diagrams, created using the DOT language for Graphviz, illustrate key signaling pathways involving TRPML channels and the workflows of the experimental protocols described above.







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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Cell-based Calcium Assay for Medium to High Throughput Screening of TRP Channel Functions using FlexStation 3 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Intracellular calcium imaging for agonist screening - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. medchemexpress.com \[medchemexpress.com\]](#)
- [5. medchemexpress.com \[medchemexpress.com\]](#)

- 6. Atomic insights into ML-SI3 mediated human TRPML1 inhibition - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. Inhibition of lysosomal TRPML1 channel eliminates breast cancer stem cells by triggering ferroptosis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 8. Verapamil treatment induces cytoprotective autophagy by modulating cellular metabolism - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Genistein | Autophagy | EGFR | Endogenous Metabolite | TargetMol [targetmol.com]
- 10. Genistein inhibits the proliferation, migration and invasion of the squamous cell carcinoma cells via inhibition of MEK/ERK and JNK signalling pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Endo-lysosomal patch clamp assay [metrionbiosciences.com]
- 12. Control of lysosomal TRPML1 channel activity and exosome release by acid ceramidase in mouse podocytes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 13. m.youtube.com [m.youtube.com]
- 14. Induction of lysosomal exocytosis and biogenesis via TRPML1 activation for the treatment of uranium-induced nephrotoxicity - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 15. researchgate.net [researchgate.net]
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